

physical properties of trans-1,2-Cyclohexanedicarboxylic acid

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Compound of Interest

Compound Name: **trans-1,2-Cyclohexanedicarboxylic acid**

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An In-depth Technical Guide to the Physical Properties of **trans-1,2-Cyclohexanedicarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-1,2-Cyclohexanedicarboxylic acid (CAS No. 2305-32-0) is a cycloaliphatic dicarboxylic acid that serves as a crucial intermediate and building block in various fields, including polymer production and pharmaceutical synthesis.^[1] Its structure consists of a cyclohexane ring with two carboxylic acid groups attached to adjacent carbons in a trans configuration, meaning they are on opposite sides of the ring's plane.^[2] This specific stereochemistry imparts structural rigidity and dictates its physical properties and chemical reactivity, distinguishing it from its cis-isomer.^{[2][3]} It is utilized as a reagent in the synthesis of selective cathepsin K inhibitors for osteoarthritis treatment and in the development of potential treatments for chronic pain.^{[4][5]} This document provides a comprehensive overview of its core physical properties, detailed experimental protocols for their determination, and a logical workflow for its purification.

Core Physical and Chemical Properties

trans-1,2-Cyclohexanedicarboxylic acid typically appears as a white to off-white crystalline solid.^{[3][4]} It is stable under normal temperatures and pressures.^[4] The presence of the rigid

cyclohexane ring contributes to its thermal stability, while the polar carboxylic acid groups enable hydrogen bonding.[2]

Quantitative Data Summary

The key physical properties of **trans-1,2-Cyclohexanedicarboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
Melting Point	228-230 °C	[1][5]
216-222 °C	[4]	
Boiling Point	384.1 °C at 760 mmHg	[4]
262.49 °C (rough estimate)		
Density	1.314 g/cm ³	[4]
1.210 g/cm ³	[1]	
Water Solubility	2 g/L at 20 °C	[3][5]
Solubility (Other)	Acetone (Slightly), DMSO (Slightly)	
pKa ₁	4.18 at 20 °C	[5]
pKa ₂	5.93 at 20 °C	[5]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **trans-1,2-Cyclohexanedicarboxylic acid** are provided below. These protocols are standard laboratory procedures adapted for this specific compound.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a crystalline solid. Pure compounds exhibit a sharp melting point range (typically 0.5-1.0°C), whereas impurities tend to depress and broaden the melting range.[6]

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)[7]
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **trans-1,2-cyclohexanedicarboxylic acid** sample is completely dry and finely powdered using a mortar and pestle.[7][8]
- Capillary Loading: Press the open end of a capillary tube into the powdered sample, trapping a small amount. Tap the sealed end of the tube on a hard surface to compact the powder to a height of 2-3 mm.[9]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[8]
- Approximate Determination: If the melting point is unknown, perform a rapid heating (10-20 °C/min) to find an approximate range.[9]
- Accurate Determination: Allow the apparatus to cool. Using a new sample, heat rapidly to about 20 °C below the approximate melting point. Then, decrease the heating rate to 1-2 °C per minute.[9]
- Observation and Recording: Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting

point is reported as the range $T_1 - T_2$.

Solubility Determination (Shake-Flask Method)

This protocol determines the qualitative and quantitative solubility of the compound in various solvents.[\[10\]](#)

Objective: To determine the solubility of **trans-1,2-cyclohexanedicarboxylic acid** in water and other organic solvents.

Apparatus:

- Small test tubes or vials with stoppers[\[11\]](#)
- Vortex mixer or shaker
- Analytical balance
- Pipettes and graduated cylinders

Procedure:

- Qualitative Assessment:
 - Place approximately 25 mg of the compound into a small test tube.[\[12\]](#)
 - Add 0.75 mL of the chosen solvent (e.g., water, ethanol, acetone) in small portions, shaking vigorously after each addition.[\[12\]](#)
 - Observe if the solid dissolves completely. Record as soluble, partially soluble, or insoluble.
- Quantitative Assessment (for Water Solubility):
 - Add an excess amount of the solid to a known volume of water (e.g., 10 mL) in a sealed vial at a constant temperature (e.g., 20 °C).[\[10\]](#)
 - Agitate the mixture for a prolonged period (typically 24 hours or more) to ensure equilibrium is reached.[\[10\]](#)

- Allow the undissolved solid to settle.
- Carefully remove a sample of the supernatant (the saturated solution) and filter it to remove any remaining solid particles.
- Analyze the concentration of the compound in the filtrate using a suitable analytical method (e.g., titration with a standardized base, HPLC).
- Calculate the solubility in g/L.

pKa Determination (Potentiometric Titration)

Potentiometric titration is a high-precision technique used to determine the acid dissociation constants (pKa) of a substance by monitoring pH changes during titration with a strong base. [\[13\]](#)

Objective: To determine the two pKa values of **trans-1,2-cyclohexanedicarboxylic acid**.

Apparatus:

- Calibrated pH meter and electrode[\[14\]](#)
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution[\[14\]](#)

Procedure:

- Sample Preparation: Accurately weigh a sample of **trans-1,2-cyclohexanedicarboxylic acid** and dissolve it in a known volume of deionized, carbonate-free water to create a solution of known concentration (e.g., 0.01 M).[\[14\]](#)
- Titration Setup: Place the beaker with the acid solution on the magnetic stirrer, add the stir bar, and immerse the pH electrode. Position the burette filled with the standardized NaOH

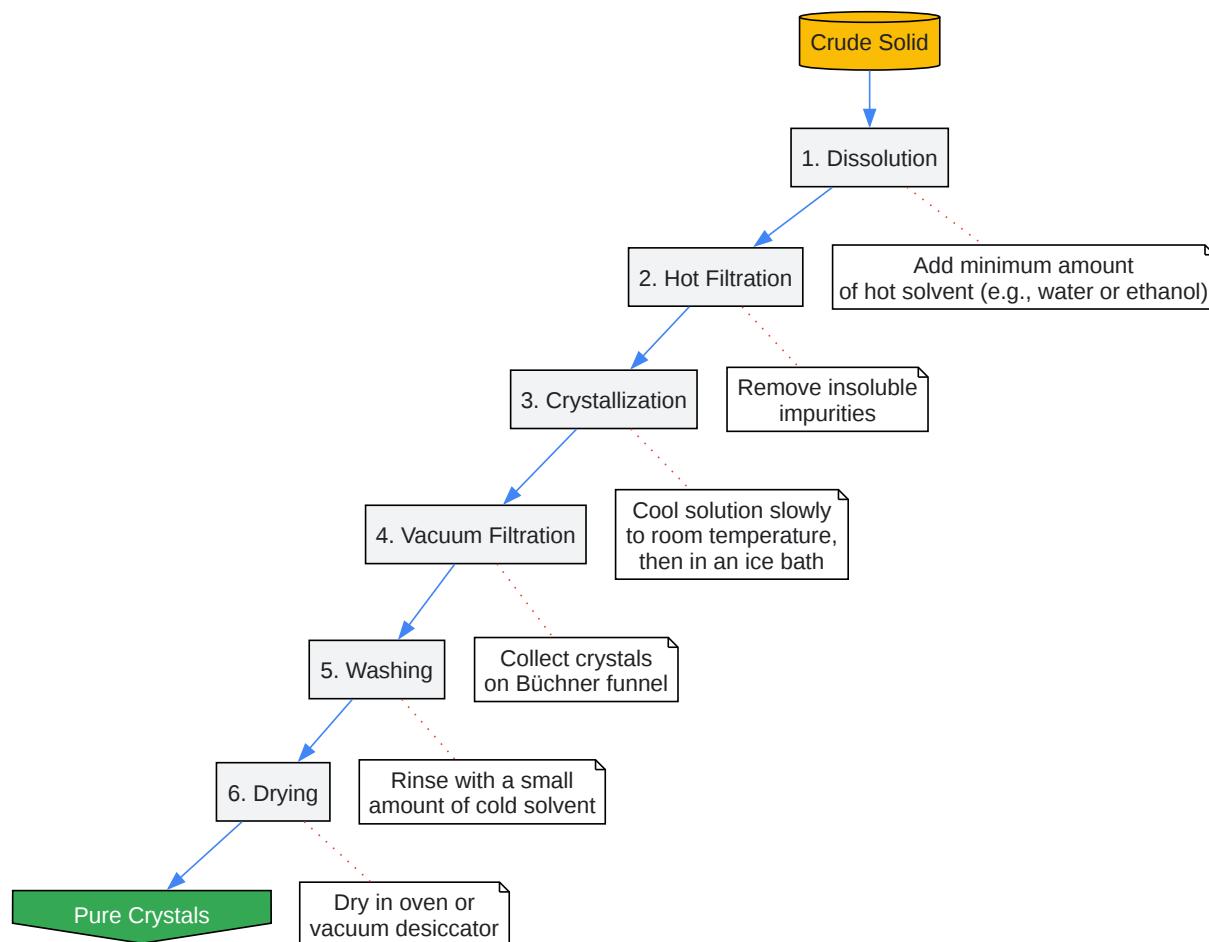
solution above the beaker.[14]

- Titration:
 - Record the initial pH of the solution.
 - Begin adding the NaOH solution in small, precise increments (e.g., 0.1-0.2 mL).[15]
 - After each addition, allow the pH to stabilize and record both the total volume of NaOH added and the corresponding pH.[14][15]
 - Continue this process well past the second equivalence point (pH will typically be >11).
- Data Analysis:
 - Plot a titration curve with pH on the y-axis and the volume of NaOH added on the x-axis.
 - Identify the two equivalence points, which are the points of steepest inflection on the curve.
 - Determine the volume of NaOH added at the halfway point to each equivalence point (the half-equivalence points).
 - The pH at the first half-equivalence point is equal to pK_{a1} , and the pH at the second half-equivalence point is equal to pK_{a2} .[15]

Visualization

Experimental Workflow Diagram

The following diagram illustrates a standard laboratory workflow for the purification of crude **trans-1,2-cyclohexanedicarboxylic acid** via recrystallization, a common method mentioned for this compound.[5]



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Caption: Workflow for Purification by Recrystallization.

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